

(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone CAS number lookup

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminophenyl)(2-methylpiperidin-1-yl)methanone

Cat. No.: B1597971

[Get Quote](#)

An In-depth Technical Guide to **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** and its Structural Isomers

This technical guide provides a comprehensive overview of **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone**, a substituted benzophenone derivative. Due to the limited availability of data for this specific positional isomer, this guide will also draw upon information from its close structural analogs, (4-Aminophenyl)(piperidin-1-yl)methanone and (4-Aminophenyl)(4-methylpiperidin-1-yl)methanone, to provide a thorough understanding of this class of compounds for researchers, scientists, and drug development professionals.

Compound Identification and Physicochemical Properties

While a specific CAS number for **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** is not readily available in common chemical databases, the CAS numbers for its closely related structural isomers are well-documented:

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
(4-Aminophenyl)(piperidin-1-yl)methanone	42837-37-6[1][2]	C ₁₂ H ₁₆ N ₂ O	204.27[1][2]
(4-Aminophenyl)(4-methylpiperidin-1-yl)methanone	79868-20-5[3][4]	C ₁₃ H ₁₈ N ₂ O	218.29

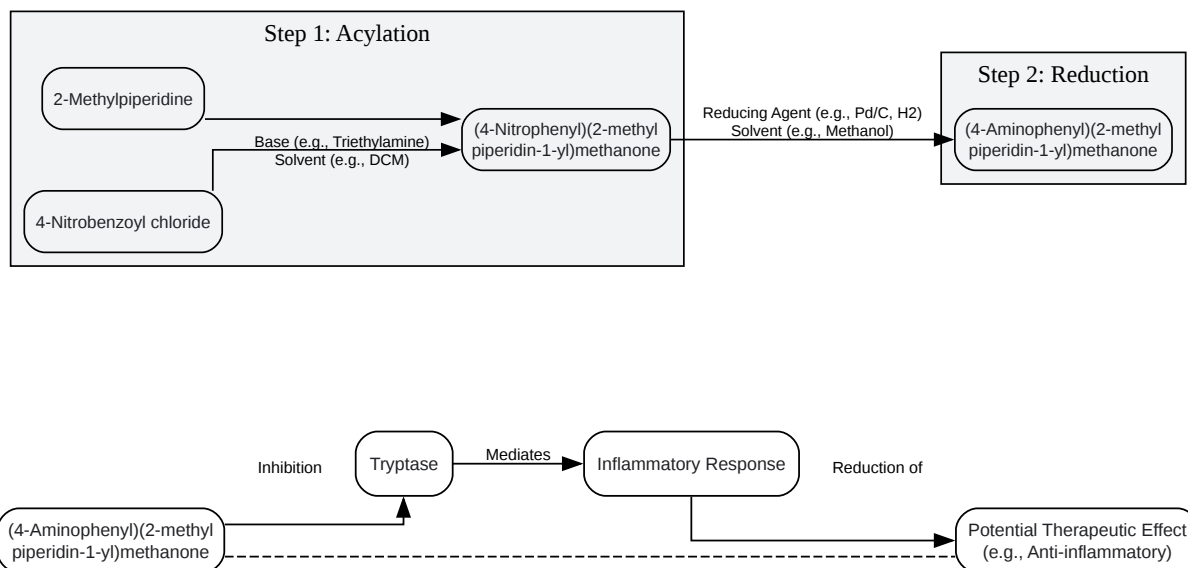
The introduction of a methyl group at the 2-position of the piperidine ring in the target compound would result in a molecular formula of C₁₃H₁₈N₂O and a molecular weight of 218.29 g/mol . The physicochemical properties are expected to be similar to its analogs, likely presenting as a solid at room temperature.

Synthesis and Mechanistic Insights

The synthesis of **(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone** can be achieved through a standard amidation reaction. A plausible synthetic route involves the coupling of a protected 4-aminobenzoyl derivative with 2-methylpiperidine, followed by deprotection.

Proposed Synthetic Pathway

A common and effective method for forming the amide bond is the Schotten-Baumann reaction, which involves the acylation of an amine with an acyl chloride.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-amino-phenyl)-piperidin-1-yl-methanone AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. (4-amino-phenyl)-piperidin-1-yl-methanone - Amerigo Scientific [amerigoscientific.com]
- 3. appchemical.com [appchemical.com]
- 4. (4-AMINO-PHENYL)-(4-METHYL-PIPERIDIN-1-YL)-METHANONE | 79868-20-5 [chemicalbook.com]
- 5. Crystal structure of (4-chlorophenyl)(4-methylpiperidin-1-yl)methanone - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(4-Aminophenyl)(2-methylpiperidin-1-yl)methanone CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1597971#4-aminophenyl-2-methylpiperidin-1-yl-methanone-cas-number-lookup>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com